

validation of Quizalofop-P analytical methods for enforcement

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Compound Focus: Quizalofop-P

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Analytical Methods at a Glance

The table below summarizes two advanced analytical procedures for determining **Quizalofop-P** and related compounds, highlighting their key validation parameters.

Feature	Method 1: Multi-Herbicide in Crops [1]	Method 2: Multi-Pesticide in Air [2]
Analytes	Pyridate, Quizalofop-ethyl, Cyhalofop-butyl [1]	>300 pesticides & metabolites, including Quizalofop-P-ethyl [2]
Matrix	Brown rice, soybean, potato, pepper, mandarin [1]	Particulate (GFF) & gaseous (PUF/XAD-2) phases of ambient air [2]

| **Sample Prep** | **Extraction:** QuEChERS (EN method) with acetonitrile. **Clean-up:** Z-SEP sorbent [1] | **GFF:** QuEChERS extraction with acetonitrile. **PUF/XAD-2:** Cold-column extraction with dichloromethane [2] | | **Instrumentation** | LC-MS/MS [1] | LC/ESI-QTOF and GC/EI-MS/MS [2] | | **Key Validation Results** | | | - **LOQ** | 0.01 mg/kg [1] | GFF: 30–240 pg/m³; PUF/XAD-2: 8–60 pg/m³ [2] | | - **Recovery** | 70-120% [1] | GFF: 70-120% (for 263 compounds); PUF/XAD-2: 70-120% (for 75 compounds) [2] | | - **Linearity** | R² ≥ 0.999 [1] | Information not explicitly stated in the provided text. |

Detailed Experimental Protocols

For a deeper understanding of the methods compared, here is a detailed breakdown of their experimental steps.

Method 1: Simultaneous Determination in Agricultural Products

This method is optimized for routine testing of herbicide residues in food commodities to ensure consumer safety [1].

- **Sample Preparation (QuEChERS)**
 - **Homogenization:** 10 g of a homogenized sample (5 g for cereals and legumes) is weighed into a 50-mL Teflon centrifuge tube [1].
 - **Extraction:** 20 mL of acetonitrile is added. For dry grains and legumes, 5 mL of water is added first, allowed to soak for 30 minutes, and then 10 mL of acetonitrile is added. The mixture is homogenized for 1 minute [1].
 - **Partitioning:** A QuEChERS EN extraction salt kit (containing 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogencitrate sesquihydrate) is added. The tube is shaken manually for 1 minute and then centrifuged at 4000 rpm for 5 minutes [1].
- **Clean-up**
 - A 1.5 mL aliquot of the supernatant is transferred to a microtube containing 75 mg of **Z-SEP** sorbent [1].
 - The tube is vortexed for 1 minute and centrifuged again at 4000 rpm for 5 minutes [1].
- **Analysis**
 - The supernatant is diluted with an equal volume of methanol (1:1) [1].
 - Analysis is performed via **LC-MS/MS** [1].
 - Quantification uses a **matrix-matched external calibration curve** (e.g., at 6 points) to compensate for matrix effects [1].

Method 2: Determination of Pesticides in Ambient Air

This method is designed for environmental monitoring, targeting over 300 pesticides and their metabolites in both particulate and gaseous phases of air [2].

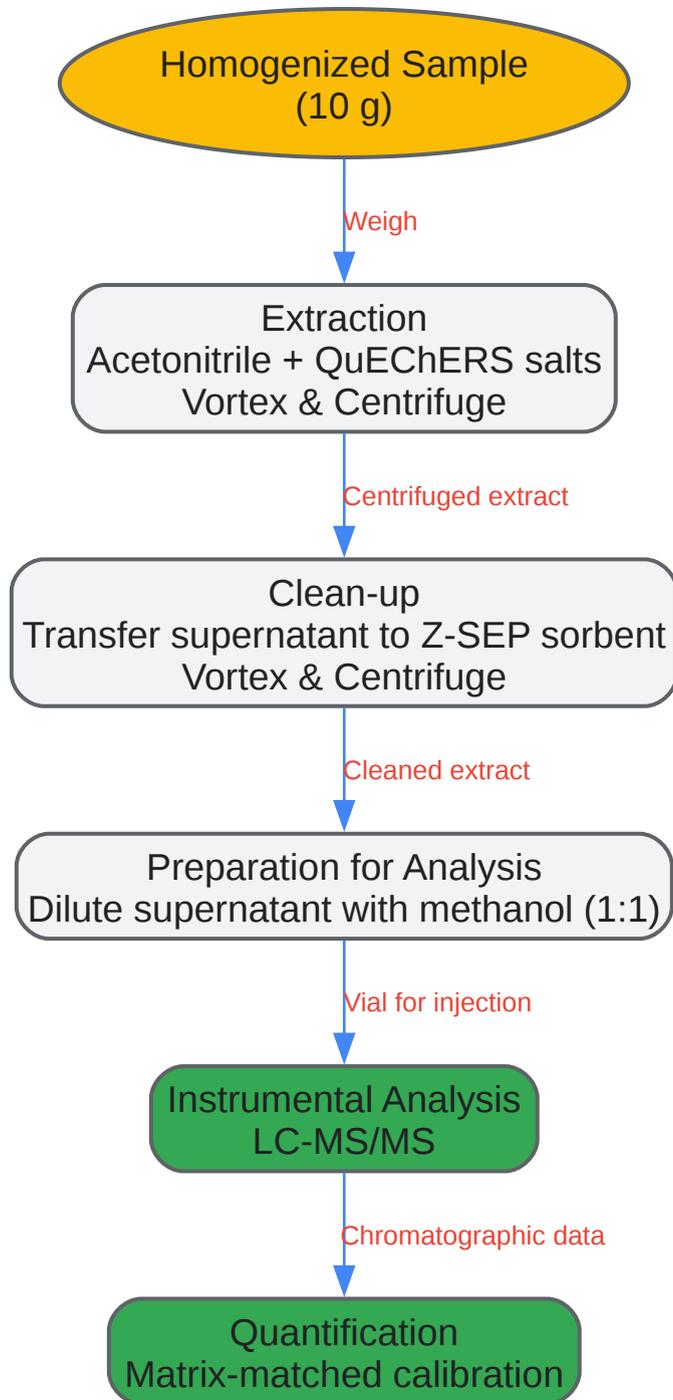
- **Sample Collection**
 - Air is sampled using a high-volume active air sampler [2].

- The **particulate phase** is collected on a **Glass-Fibre Filter (GFF)** [2].
- The **gaseous phase** is collected on a column containing a combination of **Polyurethane Foam (PUF)** and **XAD-2 resin** [2].
- **Sample Extraction**
 - For **GFFs**: The **QuEChERS** method with acetonitrile is used for extraction [2].
 - For **PUF/XAD-2 columns**: A **cold-column extraction** with dichloromethane is employed [2].
- **Instrumental Analysis**
 - Extracts are analyzed using two complementary techniques for broad coverage [2]:
 - **Liquid Chromatography/Electrospray Ionization-Quadrupole Time-of-Flight Mass Spectrometry (LC/ESI-QTOF)**
 - **Gas Chromatography/Electron Impact Ionization-Tandem Mass Spectrometry (GC/EI-MS/MS)**

Workflow Visualization

To better visualize the sample preparation and analysis process for agricultural products (Method 1), the following diagram outlines the key steps.

Quizalofop-P Analytical Workflow for Agricultural Products



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Key Insights for Method Selection

When comparing these methods for your specific needs, consider the following:

- **For Food Safety Enforcement: Method 1** is the definitive choice. It is specifically validated for Quizalofop-ethyl in agricultural commodities, with a well-optimized QuEChERS protocol and an LOQ (0.01 mg/kg) that meets the stringent requirements of systems like Korea's Positive List System [1]. Its single clean-up step using Z-SEP is efficient for the listed food matrices.
- **For Environmental Monitoring: Method 2** provides a blueprint for detecting **Quizalofop-P**-ethyl in air. Its main advantage is the incredible scope of over 300 analytes. However, its recovery rates for **Quizalofop-P**-ethyl on the air sampling media were not specified individually in the summary, which may require further investigation for your validation [2].
- **Regulatory Context:** Be aware that regulatory assessments, such as those by EFSA, often scrutinize the **efficiency of extraction and hydrolysis steps** in analytical methods for Quizalofop variants in complex matrices. Ensuring your method fully addresses these points is critical for regulatory acceptance [3].

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References

1. Simultaneous Determination of Pyridate, Quizalofop-ethyl ... [pmc.ncbi.nlm.nih.gov]
2. Development of an analytical method for the determination ... [link.springer.com]
3. Evaluation of confirmatory data following the Article 12 MRL review for... [pmc.ncbi.nlm.nih.gov]

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